

Application Note: 1-Octadecanethiol Functionalized Graphene for Ultrasensitive Heavy Metal Detection

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Compound of Interest

Compound Name: 1-Octadecanethiol

CAS No.: 17322-94-0

Cat. No.: B7803212

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Introduction: The Imperative for Advanced Heavy Metal Sensing

The escalating issue of heavy metal contamination in water sources poses a significant threat to environmental integrity and public health.[1][2] Heavy metals such as mercury (Hg^{2+}), lead (Pb^{2+}), and cadmium (Cd^{2+}) are non-biodegradable and tend to accumulate in living organisms, leading to severe health complications.[1][3] Consequently, the development of rapid, sensitive, and selective detection methods is of paramount importance.[4][5] Graphene, a two-dimensional allotrope of carbon, has emerged as a revolutionary material in sensor technology due to its exceptional properties, including a massive surface-to-volume ratio, high charge carrier mobility, and low intrinsic electronic noise.[2][6][7]

However, the pristine graphene surface often lacks the necessary selectivity for specific analytes. This limitation is overcome by chemical functionalization, a process that introduces specific chemical groups onto the graphene lattice to act as recognition sites. This guide focuses on the functionalization of graphene with **1-octadecanethiol** (ODT), a long-chain

alkanethiol, for the targeted detection of heavy metals. The terminal thiol (-SH) group of ODT exhibits a strong, selective affinity for soft heavy metal ions, making it an ideal candidate for creating highly sensitive and selective sensors.[3][8][9] This document provides a comprehensive overview, detailed protocols, and practical insights into the synthesis, characterization, and application of ODT-functionalized graphene for heavy metal detection.

Synthesis and Functionalization: Crafting the Sensing Material

The foundation of a high-performance sensor lies in the quality and precision of its material synthesis. The process involves preparing a pristine graphene surface and subsequently modifying it with a self-assembled monolayer (SAM) of **1-octadecanethiol**.

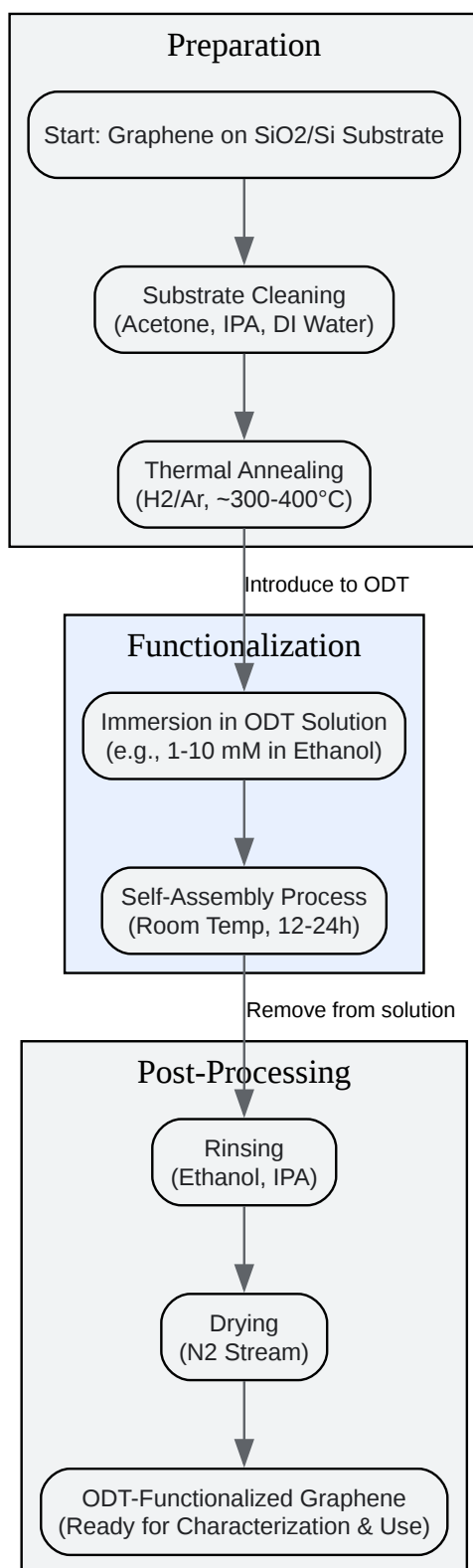
Causality Behind Experimental Choices

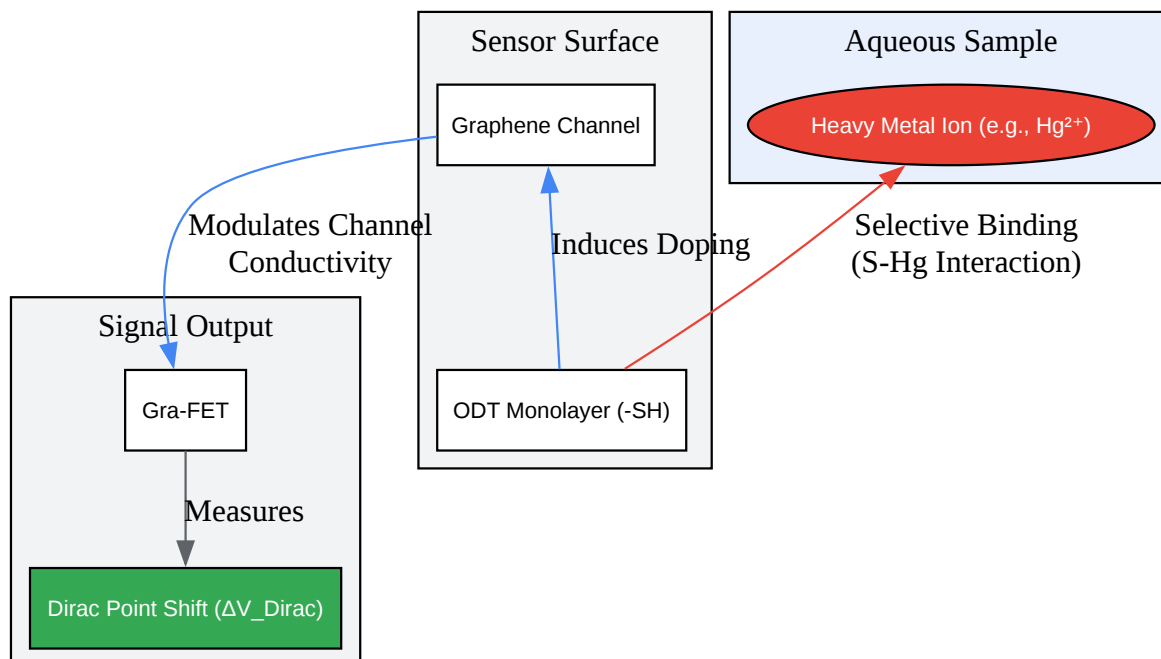
The choice of **1-octadecanethiol** is strategic. The long 18-carbon alkyl chain (octadecyl) promotes the formation of a densely packed, highly ordered monolayer on the graphene surface through van der Waals interactions.[10][11][12] This ordered structure minimizes defects and ensures a uniform presentation of the crucial thiol headgroups. The thiol group's high affinity for heavy metals like mercury is based on the Hard and Soft Acids and Bases (HSAB) principle, where the soft acid (e.g., Hg^{2+}) preferentially binds to the soft base (the sulfur atom of the thiol group).[3][9] This strong covalent-like interaction is the key to the sensor's selectivity and sensitivity.

The functionalization is typically performed on graphene that has been transferred onto a substrate, such as SiO_2/Si , which allows for its integration into electronic devices like Graphene Field-Effect Transistors (Gra-FETs).

Experimental Workflow: Synthesis and Functionalization

The following diagram outlines the critical steps from a graphene-on-substrate starting material to the final, functionalized sensor-ready platform.





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